

# A Technical Guide to 3-Bromo-7-Nitroindazole in Neurological Disease Research

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## Compound of Interest

Compound Name: 3-Bromo-7-Nitroindazole

Cat. No.: B043493

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## Abstract

**3-Bromo-7-Nitroindazole** is a potent and selective inhibitor of neuronal nitric oxide synthase (nNOS), an enzyme implicated in the pathophysiology of numerous neurological disorders. Overproduction of nitric oxide (NO) by nNOS contributes to excitotoxicity and neuroinflammation, making selective nNOS inhibition a promising therapeutic strategy. This technical guide provides a comprehensive overview of **3-Bromo-7-Nitroindazole**, including its mechanism of action, key experimental data, and detailed protocols for its use in preclinical research. The information presented herein is intended to equip researchers with the necessary knowledge to effectively utilize this compound in the investigation of novel treatments for neurological diseases such as stroke, Alzheimer's disease, Parkinson's disease, and depression.

## Introduction

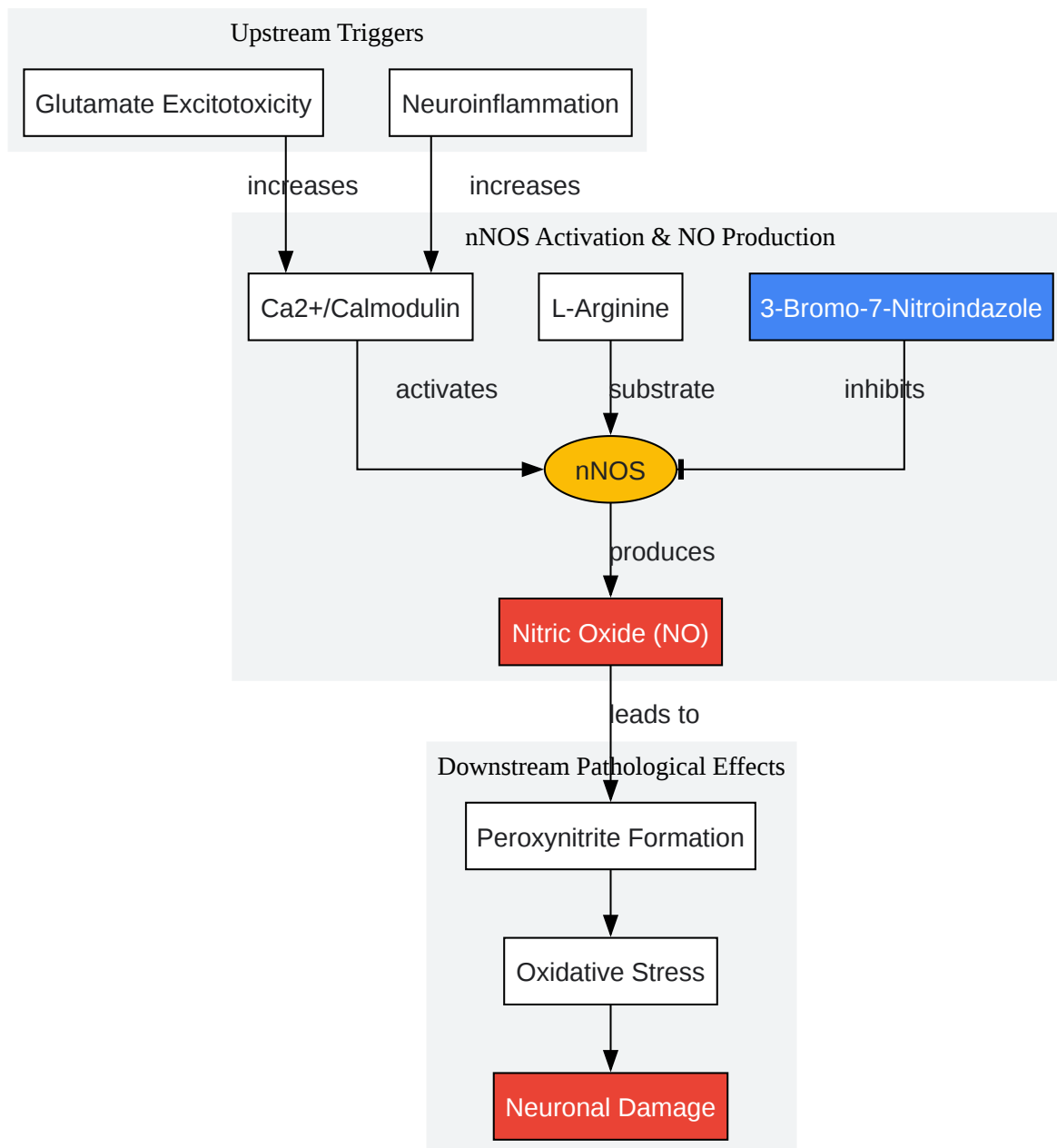
Nitric oxide (NO) is a critical signaling molecule in the central nervous system (CNS), involved in neurotransmission, synaptic plasticity, and cerebral blood flow regulation.<sup>[1]</sup> However, excessive NO production by the neuronal isoform of nitric oxide synthase (nNOS) is a key factor in the progression of several neurodegenerative diseases and neuropathic pain.<sup>[2][3]</sup> The overproduction of NO can lead to oxidative stress, protein nitration, and ultimately, neuronal cell death.<sup>[2]</sup> Consequently, the development of selective nNOS inhibitors is a significant area of interest for therapeutic intervention.<sup>[1][4]</sup>

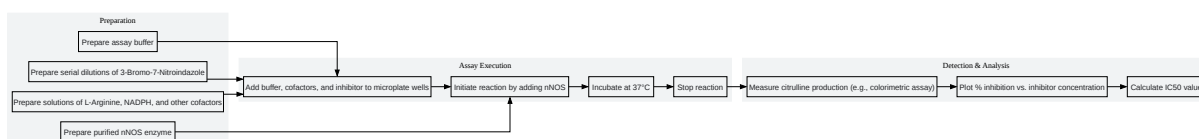
**3-Bromo-7-Nitroindazole** has emerged as a valuable research tool due to its potency and selectivity for nNOS over the endothelial (eNOS) and inducible (iNOS) isoforms.[5][6] This selectivity is crucial for minimizing off-target effects, such as cardiovascular dysregulation, which can be associated with non-selective NOS inhibition.[1] This guide will delve into the technical details of **3-Bromo-7-Nitroindazole**, providing a foundation for its application in neurological disease research.

## Mechanism of Action

**3-Bromo-7-Nitroindazole** functions as a competitive inhibitor of nNOS.[5] It binds to the active site of the enzyme, preventing the binding of the natural substrate, L-arginine, and thereby blocking the synthesis of nitric oxide.[2] The selectivity of **3-Bromo-7-Nitroindazole** for nNOS is attributed to specific structural interactions within the enzyme's active site.

The downstream effects of nNOS inhibition by **3-Bromo-7-Nitroindazole** are multifaceted and context-dependent. In models of neurodegenerative diseases, its primary role is to mitigate the detrimental effects of excessive NO.





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